

Application Note: Comprehensive Analytical Characterization of Methyl 7-methoxybenzo[b]thiophene-2-carboxylate

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Compound of Interest

Compound Name:	Methyl 7-methoxybenzo[b]thiophene-2-carboxylate
CAS No.:	88791-17-7
Cat. No.:	B1367385

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Introduction

Methyl 7-methoxybenzo[b]thiophene-2-carboxylate is a heterocyclic compound of significant interest in medicinal chemistry and materials science. Benzo[b]thiophene derivatives are known to exhibit a wide range of biological activities, serving as scaffolds for the development of novel therapeutic agents.^[1] The precise structural confirmation and purity assessment of this molecule are paramount for its application in drug discovery and development, ensuring reproducibility and reliability of scientific findings.

This document provides a detailed guide to the essential analytical methods for the comprehensive characterization of **Methyl 7-methoxybenzo[b]thiophene-2-carboxylate**. The protocols outlined below are designed to provide a self-validating framework for researchers to confirm the identity, structure, and purity of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 7-methoxybenzo[b]thiophene-2-carboxylate** is presented in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ O ₃ S
Molecular Weight	222.26 g/mol
Appearance	Solid
CAS Number	10245-03-1

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the structural elucidation of organic molecules. Both ¹H and ¹³C NMR are essential for confirming the connectivity of atoms in **Methyl 7-methoxybenzo[b]thiophene-2-carboxylate**.

¹H NMR Spectroscopy

Principle: ¹H NMR spectroscopy provides information about the number of different types of protons, their chemical environment, and their proximity to other protons in the molecule.

Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.
- Instrument Setup:
 - Spectrometer: 400 MHz or higher for better resolution.
 - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
 - Acquisition Parameters: Standard pulse sequence for ¹H NMR, with a sufficient number of scans to achieve a good signal-to-noise ratio.

- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the peaks to determine the relative number of protons.

Expected Results: The ^1H NMR spectrum of **Methyl 7-methoxybenzo[b]thiophene-2-carboxylate** is expected to show distinct signals for the aromatic protons, the methoxy group protons, and the methyl ester protons.^{[2][3]}

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
Aromatic-H	7.0 - 8.0	m	4H
Methoxy (-OCH ₃)	~3.9	s	3H
Methyl Ester (-COOCH ₃)	~3.9	s	3H

Note: The exact chemical shifts and coupling constants can vary depending on the solvent and the specific substitution pattern.

^{13}C NMR Spectroscopy

Principle: ^{13}C NMR spectroscopy provides information about the number and types of carbon atoms in a molecule.

Protocol:

- **Sample Preparation:** Use the same sample prepared for ^1H NMR.
- **Instrument Setup:**
 - **Spectrometer:** 100 MHz or higher.
 - **Acquisition Parameters:** Standard proton-decoupled ^{13}C NMR pulse sequence. A larger number of scans is typically required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the data similarly to ^1H NMR.

Expected Results: The ^{13}C NMR spectrum will show distinct peaks for each unique carbon atom in the molecule.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Carbon Assignment	Expected Chemical Shift (δ , ppm)
Carbonyl (C=O)	160 - 170
Aromatic/Thiophene Carbons	110 - 150
Methoxy (-OCH ₃)	55 - 60
Methyl Ester (-COOCH ₃)	50 - 55

Mass Spectrometry (MS)

Principle: Mass spectrometry is used to determine the molecular weight of a compound and can provide information about its structure through fragmentation patterns.

Protocol:

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile).
- Instrument Setup:
 - Ionization Source: Electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) are common for this type of molecule.
 - Mass Analyzer: Quadrupole, time-of-flight (TOF), or Orbitrap.
 - Mode: Positive ion mode is typically used to detect the protonated molecule $[\text{M}+\text{H}]^+$.
- Data Acquisition: Infuse the sample solution into the mass spectrometer and acquire the mass spectrum over an appropriate mass range.

Expected Results: The mass spectrum should show a prominent peak corresponding to the molecular ion. For high-resolution mass spectrometry (HRMS), the measured mass should be within 5 ppm of the calculated exact mass.[\[5\]](#)

Ion	Calculated Exact Mass
$[\text{C}_{11}\text{H}_{10}\text{O}_3\text{S} + \text{H}]^+$	223.0423

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a powerful technique for separating components of a mixture, making it ideal for determining the purity of a compound.[\[6\]](#)

Protocol:

- **Sample Preparation:** Prepare a stock solution of the sample in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL. Further dilute to an appropriate concentration for analysis (e.g., 0.1 mg/mL).
- **Instrument Setup:**
 - **Column:** A reverse-phase C18 column is typically suitable.
 - **Mobile Phase:** A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid, is a common starting point.[\[7\]](#)
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV detector set at a wavelength where the compound has strong absorbance (e.g., 254 nm or 280 nm).
- **Analysis:** Inject a known volume of the sample solution and run the gradient program. The purity is determined by the area percentage of the main peak.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[8\]](#)

Protocol:

- **Sample Preparation:** The sample can be analyzed as a solid using an ATR (Attenuated Total Reflectance) accessory or by preparing a KBr pellet.
- **Instrument Setup:**
 - Scan Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
- **Data Acquisition:** Collect the background spectrum and then the sample spectrum.

Expected Results: The FTIR spectrum will show characteristic absorption bands for the functional groups present in **Methyl 7-methoxybenzo[b]thiophene-2-carboxylate**.[\[9\]](#)

Functional Group	Expected Absorption Band (cm^{-1})
C=O (Ester)	1700 - 1730
C-O (Ester and Ether)	1000 - 1300
C=C (Aromatic)	1450 - 1600
C-H (Aromatic)	3000 - 3100
C-S	600 - 800

Elemental Analysis

Principle: Elemental analysis, typically performed by combustion analysis, determines the percentage composition of carbon, hydrogen, nitrogen, and sulfur in a compound. This provides confirmation of the empirical and molecular formula.[\[10\]](#)[\[11\]](#)

Protocol:

- **Sample Preparation:** A small, accurately weighed amount of the dry, pure sample is required (typically 1-3 mg).
- **Instrument Setup:** The sample is combusted in a high-temperature furnace in a stream of oxygen. The resulting gases (CO_2 , H_2O , and SO_2) are separated and quantified by a

detector.^[12]^[13]

- Calculation: The weight percentages of C, H, and S are calculated from the amounts of CO₂, H₂O, and SO₂ produced.

Expected Results: The experimentally determined percentages should be in close agreement with the theoretical values.

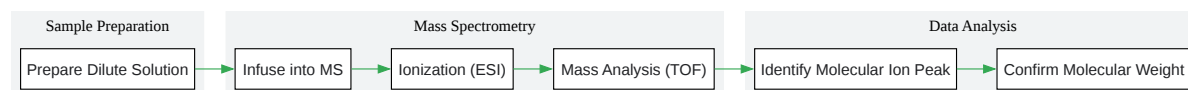
Element	Theoretical Percentage (%)
Carbon (C)	59.44
Hydrogen (H)	4.53
Oxygen (O)	21.59
Sulfur (S)	14.43

Visualizations



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Caption: HPLC analysis workflow for purity determination.



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Caption: Mass spectrometry workflow for molecular weight confirmation.

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